

Application Notes and Protocols for DPI-287 Binding Assay

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Compound of Interest

Compound Name: DPI-287

Cat. No.: B13925649

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Introduction

DPI-287 is a potent and selective agonist for the delta-opioid receptor (DOR), a G protein-coupled receptor (GPCR) involved in pain modulation and exhibiting potential as a target for antidepressant and anxiolytic therapies.[1][2] Unlike classical opioids that primarily target the mu-opioid receptor (MOR), selective DOR agonists like **DPI-287** are of significant interest due to a potentially reduced side-effect profile, including a lower propensity for respiratory depression and abuse liability.[3] Accurate characterization of the binding affinity and functional activity of **DPI-287** at the delta-opioid receptor is crucial for its pharmacological evaluation.

These application notes provide detailed protocols for performing a competitive radioligand binding assay to determine the binding affinity (K_i) of **DPI-287** for the delta-opioid receptor. Additionally, a protocol for a functional [35 S]GTPyS binding assay is included to assess the G protein activation upon agonist binding.

Data Presentation

Table 1: Binding Affinity of DPI-287 at the Delta-Opioid Receptor

Ligand	Receptor	Ki (nM)	Assay System	Reference
DPI-287	Delta-Opioid Receptor (DOR)	0.39	Radioligand Competition Assay	[4]

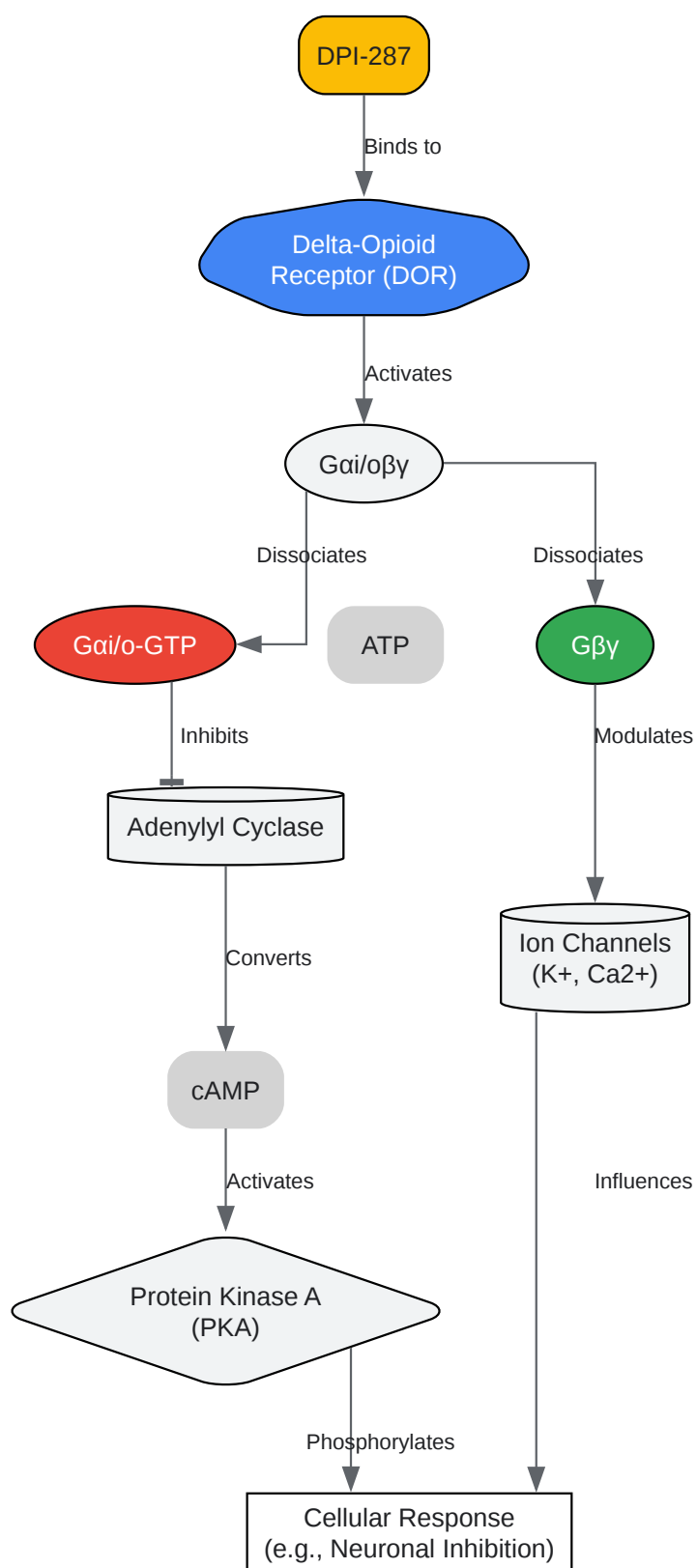
Table 2: Selectivity Profile of DPI-287

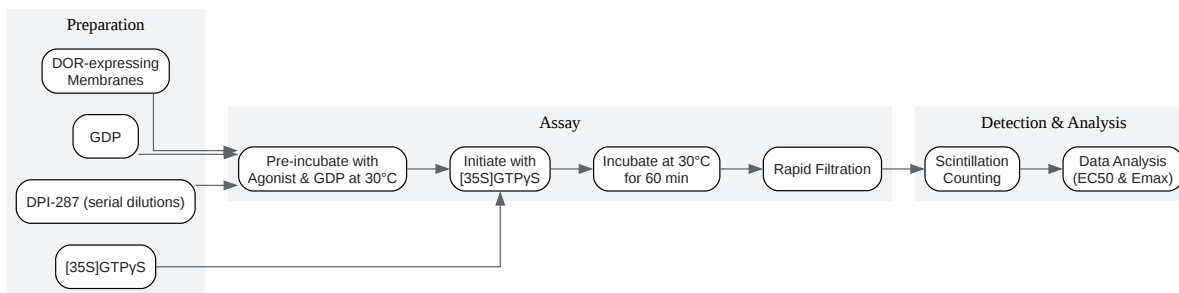
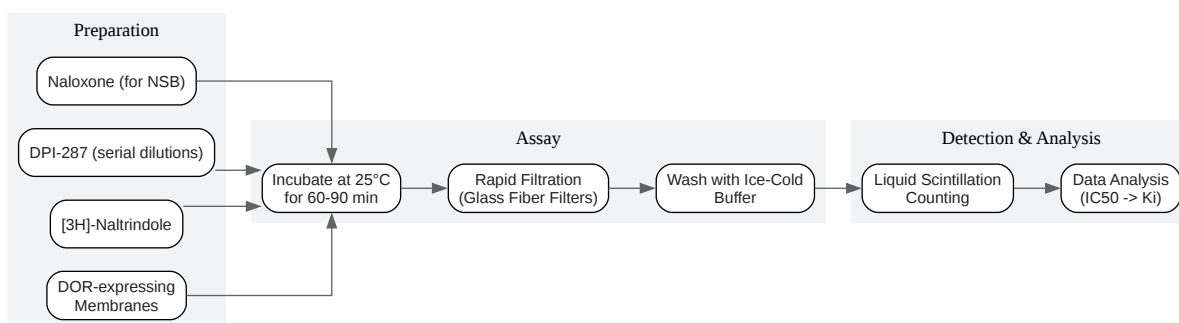
While specific Ki values for **DPI-287** at the mu- and kappa-opioid receptors are not consistently reported in the literature, studies indicate a significant selectivity for the delta-opioid receptor. Molecular docking studies have shown weaker docking scores for **DPI-287** at MOR and KOR, suggesting a 10-fold or greater selectivity for DOR.[2][5]

Ligand	Receptor	Binding Affinity
DPI-287	Mu-Opioid Receptor (MOR)	Lower affinity compared to DOR
DPI-287	Kappa-Opioid Receptor (KOR)	Lower affinity compared to DOR

Signaling Pathway

DPI-287, as a delta-opioid receptor agonist, activates the receptor, which is coupled to inhibitory G proteins (Gai/o). This activation leads to the dissociation of the G protein into its Gai/o-GTP and Gβγ subunits. The Gai/o subunit inhibits adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. The Gβγ subunit can modulate the activity of other effectors, such as inwardly rectifying potassium channels and voltage-gated calcium channels.





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